

# Tiron's ability to chelate various metal ions like iron and titanium.

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## Compound of Interest

Compound Name: *Disodium;3,5-disulfobenzene-1,2-diolate*

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## Tiron as a Chelating Agent for Iron and Titanium: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Tiron, chemically known as 1,2-dihydroxybenzene-3,5-disulfonic acid disodium salt, is a well-established chelating agent with a strong affinity for various metal ions, particularly those in higher oxidation states. Its catecholate structure allows for the formation of stable, water-soluble complexes. This technical guide provides an in-depth overview of Tiron's ability to chelate iron (Fe) and titanium (Ti) ions, presenting quantitative data, detailed experimental protocols, and visualizations of relevant biological pathways and experimental workflows. This information is critical for researchers in fields ranging from analytical chemistry to drug development, where the control of metal ion activity is paramount.

### Chelation of Iron (Fe<sup>3+</sup>) by Tiron

Tiron exhibits a strong and pH-dependent interaction with ferric iron (Fe<sup>3+</sup>), forming a series of distinct complexes. The stoichiometry of these complexes varies with the pH of the solution, leading to characteristic color changes. This property has been extensively utilized for the spectrophotometric determination of iron.

## Quantitative Data: Stability Constants of Fe(III)-Tiron Complexes

The formation of Fe(III)-Tiron complexes is a stepwise process. The stability of these complexes is quantified by their stability constants ( $\log \beta$ ). The following table summarizes the cumulative stability constants for the formation of mono-, bis-, and tris-Tiron complexes with Fe(III).

Complex Species	Stoichiometry (Tiron:Fe)	Cumulative Stability Constant ( $\log \beta$ )
$[\text{Fe}(\text{Tiron})(\text{H}_2\text{O})_4]^-$	1:1	~20.3
$[\text{Fe}(\text{Tiron})_2(\text{H}_2\text{O})_2]^{5-}$	2:1	~35.7
$[\text{Fe}(\text{Tiron})_3]^{9-}$	3:1	~46.8

Note: The exact values of stability constants can vary slightly depending on the experimental conditions such as ionic strength and temperature.

## Experimental Protocols for Iron Chelation Studies

This method is based on the formation of colored Fe(III)-Tiron complexes and the measurement of their absorbance.

Materials:

- Tiron (1,2-dihydroxybenzene-3,5-disulfonic acid disodium salt)
- Ferric iron ( $\text{Fe}^{3+}$ ) standard solution (e.g., from  $\text{FeCl}_3$  or  $\text{Fe}(\text{NO}_3)_3$ )
- Buffer solutions (pH 2, 4, 7, 10)
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions with known  $\text{Fe}^{3+}$  concentrations.
- **Complex Formation:** To a known volume of each standard solution, add an excess of Tiron solution. Adjust the pH to the desired value using a suitable buffer. The solution will develop a color characteristic of the Fe(III)-Tiron complex at that pH (e.g., blue at acidic pH, red at neutral/alkaline pH).
- **Spectrophotometric Measurement:** Measure the absorbance of each solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for the specific complex being studied. A blank solution containing all reagents except iron should be used as a reference.
- **Calibration Curve:** Plot a graph of absorbance versus the concentration of  $\text{Fe}^{3+}$ . This calibration curve can then be used to determine the concentration of iron in an unknown sample.

This method involves monitoring the change in pH of a solution containing the metal ion and the ligand as a titrant (a strong base) is added.

#### Materials:

- Tiron
- Ferric iron ( $\text{Fe}^{3+}$ ) solution
- Standardized strong base solution (e.g., NaOH)
- pH meter with a glass electrode
- Constant temperature bath
- Inert atmosphere (e.g., nitrogen) to prevent oxidation of Tiron.

#### Procedure:

- **Solution Preparation:** Prepare solutions of known concentrations of Tiron,  $\text{Fe}^{3+}$ , and a strong acid (to lower the initial pH).

- **Titration Setup:** Place the solution containing Tiron and  $\text{Fe}^{3+}$  in a thermostated vessel under an inert atmosphere. Immerse the pH electrode in the solution.
- **Titration:** Add the standardized strong base in small, known increments. After each addition, allow the pH to stabilize and record the reading.
- **Data Analysis:** Plot the pH readings against the volume of base added. The resulting titration curve will show inflection points corresponding to the deprotonation of the ligand and the formation of the metal-ligand complexes.
- **Calculation of Stability Constants:** Use specialized software or graphical methods (e.g., the Bjerrum method) to analyze the titration data and calculate the stepwise and overall stability constants of the Fe(III)-Tiron complexes.

## Chelation of Titanium ( $\text{Ti}^{4+}$ ) by Tiron

Tiron is also known to form stable complexes with tetravalent titanium ( $\text{Ti}^{4+}$ ), leading to the development of a yellow-orange color. This interaction is utilized in the spectrophotometric determination of titanium. While the interaction is well-documented, comprehensive quantitative data on the stability constants of Tiron-Titanium complexes are less readily available in the literature compared to iron.

## Qualitative Data and Applications

- **Spectrophotometric Reagent:** Tiron is a sensitive reagent for the colorimetric determination of titanium. The intensity of the yellow-orange color is proportional to the titanium concentration.
- **Mitigation of  $\text{TiO}_2$  Nanoparticle Toxicity:** Studies have shown that Tiron can ameliorate the cellular toxicity induced by titanium dioxide nanoparticles ( $\text{TiO}_2$  NPs). This protective effect is attributed to Tiron's ability to chelate titanium ions and reduce oxidative stress.<sup>[1]</sup>

## Inferred Experimental Protocol for Titanium Chelation Studies

Based on the established methods for other metal-ligand systems and the known reactivity of Tiron with titanium, the following protocols can be adapted for studying Tiron-Ti(IV) chelation.

**Materials:**

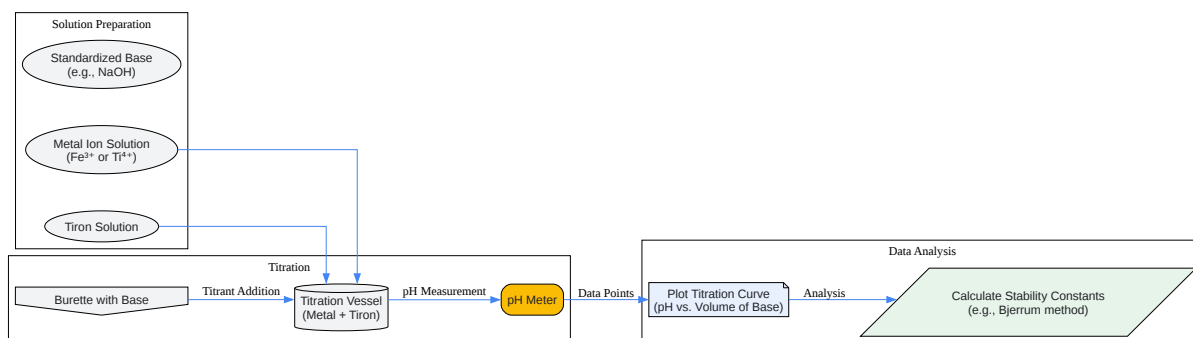
- Tiron
- Titanium(IV) standard solution (e.g., from  $\text{TiCl}_4$  or a soluble titanium salt)
- Acidic buffer solution (e.g.,  $\text{pH} < 3$ ) to prevent hydrolysis of  $\text{Ti}^{4+}$
- UV-Vis Spectrophotometer

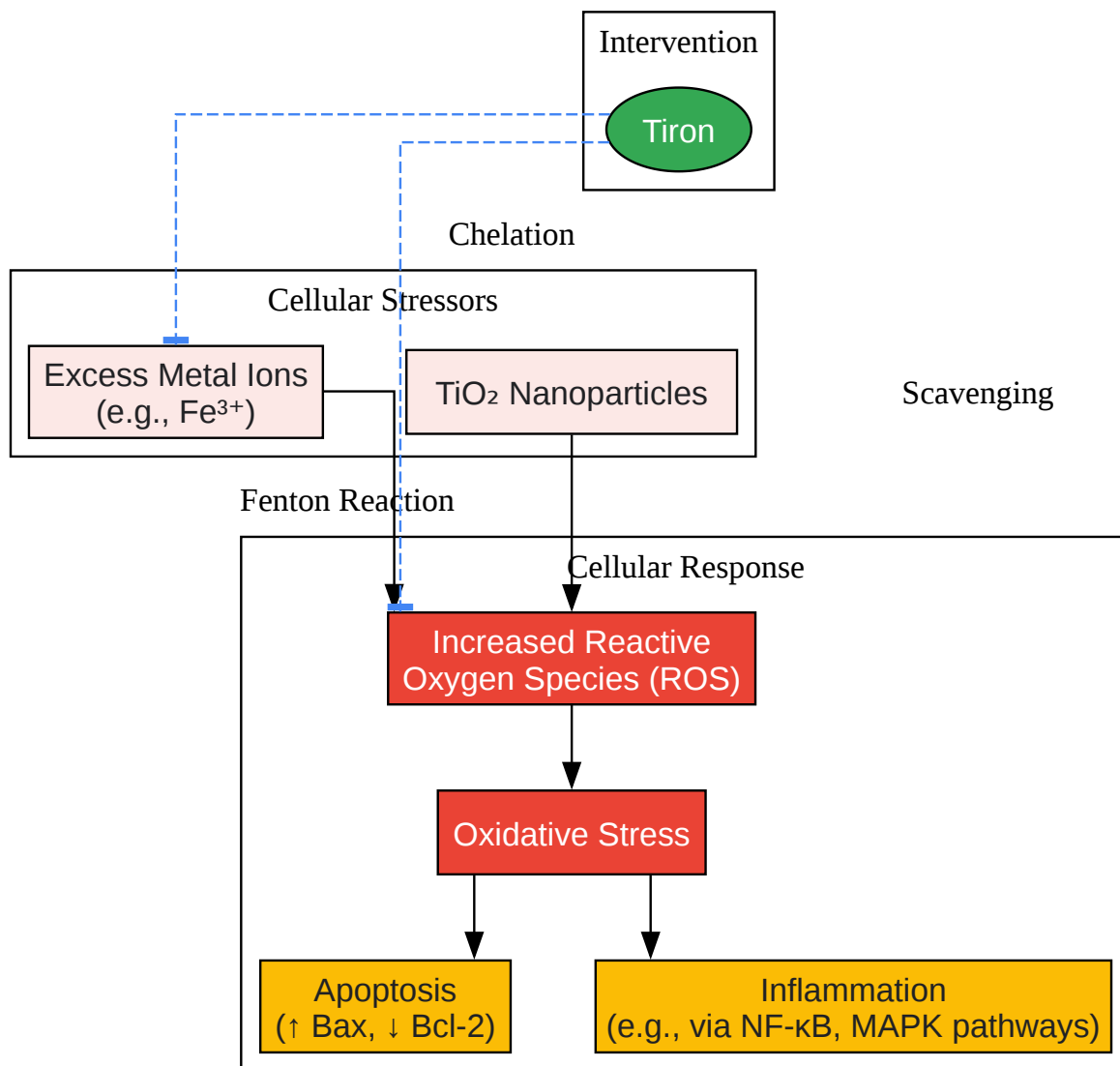
**Procedure:**

- Preparation of Solutions: Prepare a series of standard solutions of  $\text{Ti}^{4+}$  in an acidic medium.
- Complex Formation: To each standard, add an excess of Tiron solution. A yellow-orange color will develop.
- Spectrophotometric Measurement: Measure the absorbance of the solutions at the  $\lambda_{\text{max}}$  of the  $\text{Ti(IV)}$ -Tiron complex.
- Analysis: A calibration curve can be constructed to determine unknown titanium concentrations. Job's method of continuous variation or the mole-ratio method can be employed to determine the stoichiometry of the complex.

## Mandatory Visualizations

### Experimental Workflow for Stability Constant Determination





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## References

- 1. Tiron ameliorates oxidative stress and inflammation in titanium dioxide nanoparticles induced nephrotoxicity of male rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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